

Z-FR-AMC: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Z-FR-Amc

Cat. No.: B12507075

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-FR-AMC (N-carbobenzyloxy-L-phenylalanyl-L-arginine 7-amido-4-methylcoumarin) is a highly sensitive and widely utilized fluorogenic substrate in life sciences research. Its utility lies in the sensitive detection and quantification of the activity of a range of serine and cysteine proteases. This guide provides an in-depth overview of **Z-FR-AMC**, its mechanism of action, key applications, and detailed protocols for its use in research, tailored for professionals in academia and the pharmaceutical industry.

Core Concepts and Mechanism of Action

Z-FR-AMC is a synthetic dipeptide, Phenylalanine-Arginine, with a benzyloxycarbonyl (Z) group protecting the N-terminus and a fluorescent 7-amino-4-methylcoumarin (AMC) group linked to the C-terminal arginine via an amide bond. In its intact form, the substrate is weakly fluorescent.^[1] However, upon enzymatic cleavage of the amide bond between arginine and AMC by a target protease, the highly fluorescent AMC molecule is liberated.^[1] The resulting increase in fluorescence intensity is directly proportional to the enzymatic activity and can be monitored in real-time using a fluorometer.

The core principle of the assay is the enzymatic hydrolysis of a non-fluorescent substrate to a fluorescent product, enabling sensitive and continuous measurement of enzyme kinetics.

Physicochemical and Spectroscopic Properties

Property	Value	Reference(s)
Molecular Formula	C ₃₃ H ₃₆ N ₆ O ₆	[2]
Molecular Weight	612.7 g/mol	[3]
Solubility	Soluble in DMSO	[4]
Excitation Wavelength (AMC)	340-380 nm	[2][3]
Emission Wavelength (AMC)	440-460 nm	[2][3]

Applications in Research

Z-FR-AMC is a versatile substrate with broad specificity for a variety of proteases, making it a valuable tool in numerous research areas.

Target Enzyme Classes:

- **Cysteine Proteases:** It is an excellent substrate for several members of the cathepsin family, including Cathepsin L, Cathepsin B, Cathepsin K, and Cathepsin S.[3][5][6] It is also used to assay papain activity.[7]
- **Serine Proteases:** **Z-FR-AMC** is widely used to measure the activity of plasma kallikrein, plasmin, and trypsin.[3][4]

Key Research Areas:

- **Cancer Biology:** Investigating the role of proteases like cathepsins in tumor progression, invasion, and metastasis.
- **Immunology and Inflammation:** Studying the activity of proteases involved in inflammatory cascades, such as the kallikrein-kinin system.[8]

- Cardiovascular Research: Examining the fibrinolytic pathway and the role of plasmin in thrombus dissolution.
- Drug Discovery: High-throughput screening of potential protease inhibitors.

Quantitative Data: Enzyme Kinetics

The efficiency of **Z-FR-AMC** as a substrate for various proteases can be compared using their Michaelis-Menten kinetic parameters, K_m and k_{cat} . A lower K_m value indicates a higher affinity of the enzyme for the substrate, while a higher k_{cat} (turnover number) signifies a faster catalytic rate. The catalytic efficiency is best represented by the k_{cat}/K_m ratio.

Enzyme	Organism /Source	K_m (μM)	k_{cat} (s^{-1})	k_{cat}/K_m ($M^{-1}s^{-1}$)	pH	Reference(s)
Cathepsin L	Human	0.77	1.5	1.95×10^6	5.5	[9]
Cathepsin B	Human	225	0.04	177.8	7.2	[10]
Cathepsin B	Human	>225	-	-	4.6	[10]
Trypsin	Bovine Pancreas	5.99	-	-	8.0	[11][12]

Note: Kinetic parameters can vary depending on the experimental conditions such as buffer composition, pH, and temperature. The data presented here are for comparative purposes.

Experimental Protocols

General Protocol for In Vitro Protease Activity Assay using Z-FR-AMC

This protocol provides a general framework for measuring protease activity. Specific conditions may need to be optimized for each enzyme.

Materials:

- Purified active enzyme
- **Z-FR-AMC** substrate
- Assay Buffer (enzyme-specific, see examples below)
- Dimethyl sulfoxide (DMSO) for substrate stock solution
- 96-well black, clear-bottom microplate
- Fluorescence microplate reader

Procedure:

- Reagent Preparation:
 - Prepare a concentrated stock solution of **Z-FR-AMC** (e.g., 10 mM) in DMSO. Store at -20°C, protected from light.
 - Prepare the appropriate assay buffer and equilibrate to the desired reaction temperature (e.g., 37°C).
 - Dilute the enzyme to the desired working concentration in cold assay buffer immediately before use.
- Assay Setup:
 - Prepare a working solution of **Z-FR-AMC** by diluting the stock solution in the assay buffer. The final concentration should be optimized, often near the K_m value of the enzyme.
 - In a 96-well plate, add the diluted enzyme solution to the wells.
 - Include appropriate controls:
 - Blank: Assay buffer and substrate, without the enzyme.
 - Negative Control (for inhibitor studies): Enzyme, substrate, and a known inhibitor.
- Reaction Initiation and Measurement:

- Initiate the reaction by adding the **Z-FR-AMC** working solution to all wells.
- Immediately place the plate in a pre-warmed fluorescence microplate reader.
- Measure the increase in fluorescence intensity kinetically over a set period (e.g., 30-60 minutes) with readings taken every 1-2 minutes. Use an excitation wavelength of ~360-380 nm and an emission wavelength of ~440-460 nm.
- Data Analysis:
 - Subtract the background fluorescence (from the blank wells) from all readings.
 - Determine the initial reaction velocity (V_0) from the linear portion of the fluorescence versus time plot.
 - To quantify the amount of AMC produced, generate a standard curve using known concentrations of free AMC.

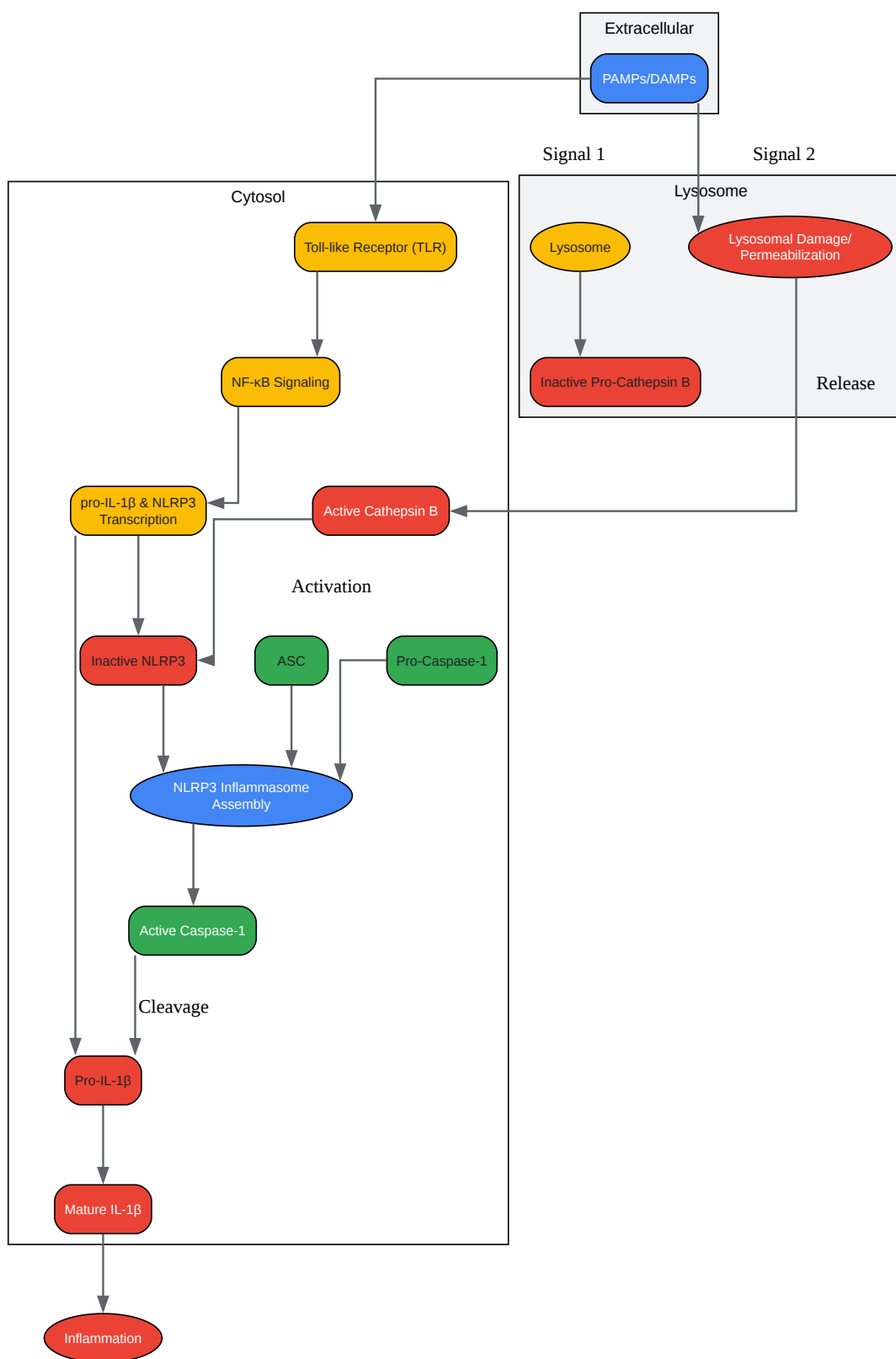
Example Assay Buffer Compositions:

- Cathepsin L: 20 mM Sodium Acetate, 1 mM EDTA, 5 mM Cysteine, pH 5.5.[\[9\]](#)
- Cathepsin B: 40 mM Citrate Phosphate, 1 mM EDTA, 100 mM NaCl, 5 mM DTT, pH 4.6 or 7.2.[\[10\]](#)
- Trypsin: 50 mM Tris-HCl, 150 mM NaCl, 1 mM CaCl_2 , 0.01% BSA, pH 8.0.[\[13\]](#)
- Plasma Kallikrein: Assay buffer is typically a Tris-based buffer at pH 7.8.[\[14\]](#)

Signaling Pathways and Experimental Workflows

Cathepsin B Activation of the NLRP3 Inflammasome

Cathepsin B plays a crucial role in the activation of the NLRP3 inflammasome, a key component of the innate immune system. Upon cellular stress or damage, lysosomal rupture can release active Cathepsin B into the cytosol. Cytosolic Cathepsin B can then directly or indirectly lead to the assembly and activation of the NLRP3 inflammasome, resulting in the activation of Caspase-1 and the subsequent processing and release of pro-inflammatory cytokines IL-1 β and IL-18.

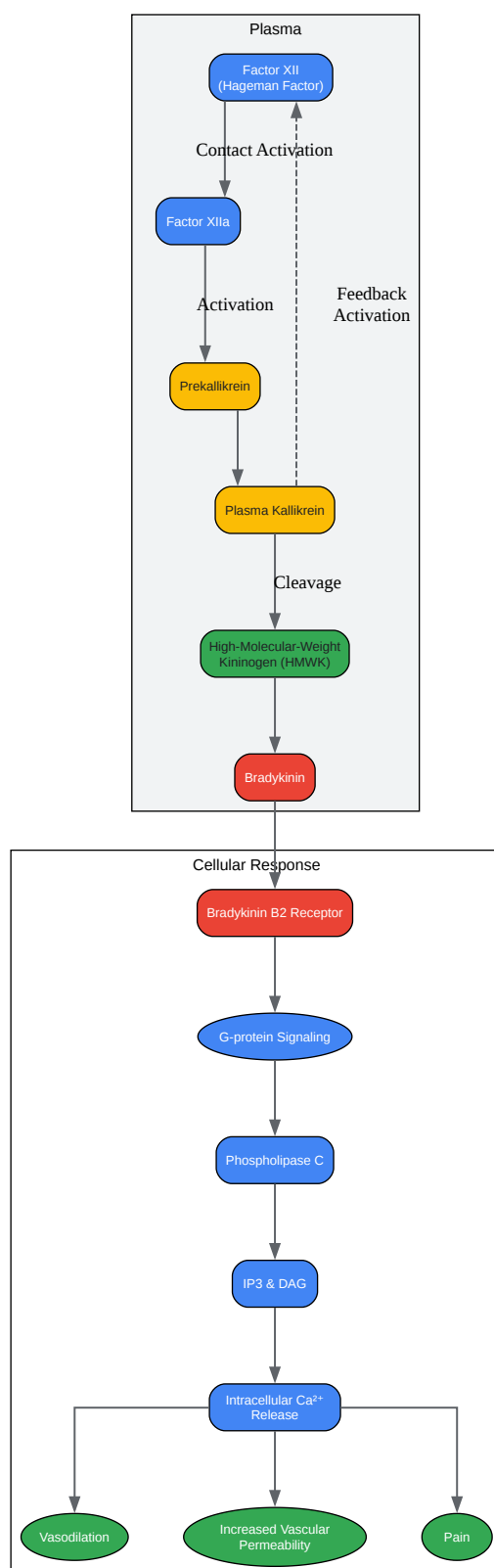


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Cathepsin B-mediated NLRP3 inflammasome activation pathway.

The Kallikrein-Kinin System and Bradykinin Signaling

The Kallikrein-Kinin system is a cascade of proteins that plays a crucial role in inflammation, blood pressure regulation, and coagulation. Plasma kallikrein, a key enzyme in this system, cleaves high-molecular-weight kininogen (HMWK) to release the potent inflammatory mediator, bradykinin. Bradykinin then exerts its effects by binding to its receptors, primarily the B2 receptor, on various cell types.

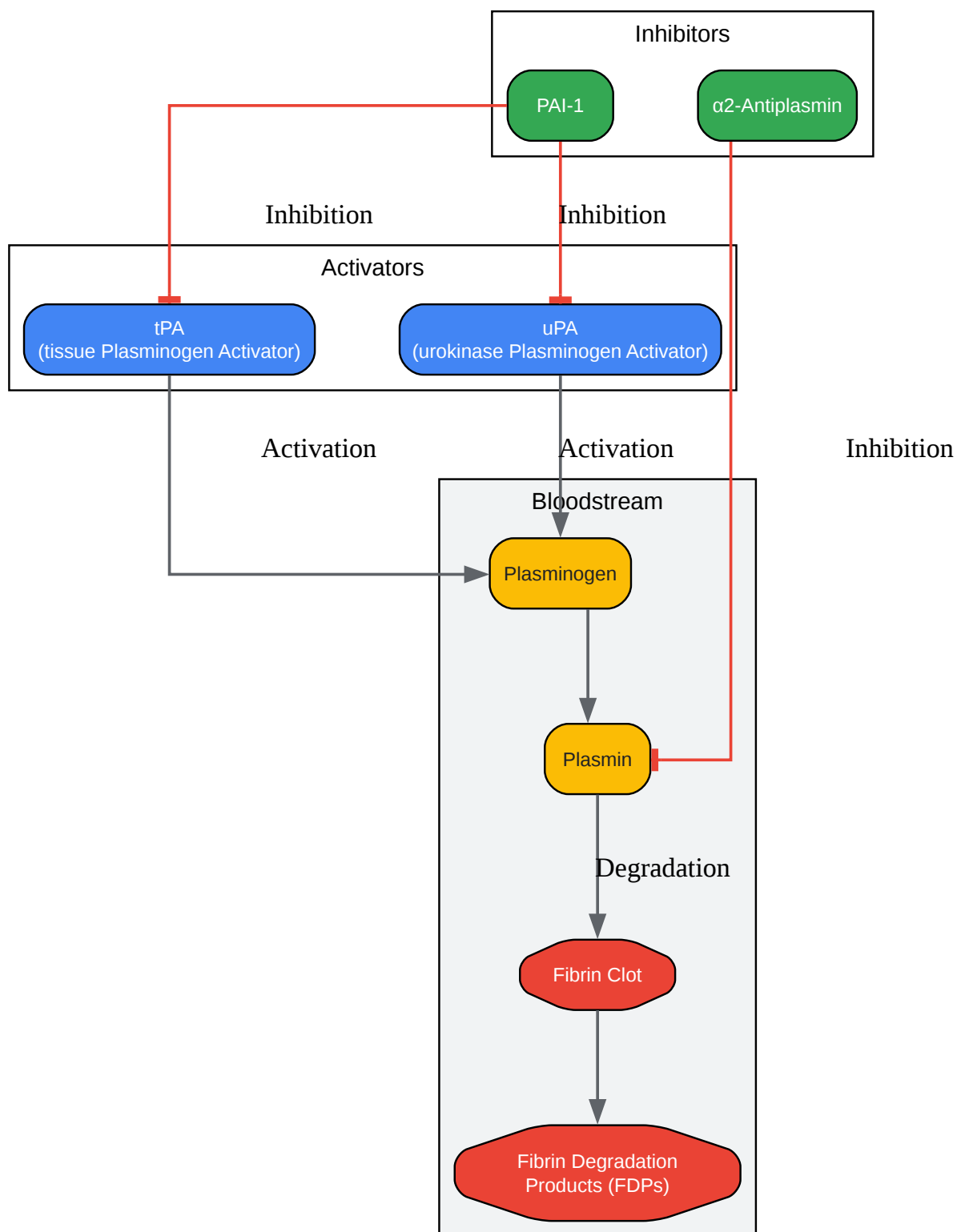


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The Kallikrein-Kinin system and bradykinin signaling cascade.

The Fibrinolysis Pathway

Fibrinolysis is the physiological process of breaking down fibrin clots, thereby preventing blood clots from growing and becoming problematic. Plasmin is the main enzyme responsible for fibrin degradation. It is produced in an inactive form, plasminogen, which is activated by tissue plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA).



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Overview of the fibrinolysis (plasminogen activation) pathway.

Conclusion

Z-FR-AMC is an indispensable tool for researchers studying a wide array of proteases. Its broad specificity, coupled with the high sensitivity of fluorescence-based detection, allows for robust and reliable quantification of enzyme activity. By understanding its mechanism, target enzymes, and the biological pathways in which these enzymes participate, researchers can effectively leverage **Z-FR-AMC** to advance their scientific investigations and contribute to the development of novel therapeutics.

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